

Z-VDVAD-AFC stability and storage conditions

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Compound of Interest

Compound Name: Z-VDVAD-AFC

Cat. No.: B1516873

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Z-VDVAD-AFC Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability, storage, and use of the fluorogenic caspase-2 substrate, **Z-VDVAD-AFC**.

Frequently Asked Questions (FAQs)

Q1: What is **Z-VDVAD-AFC** and what is its primary application?

A1: **Z-VDVAD-AFC** is a fluorogenic substrate used to measure the activity of caspase-2, a key enzyme involved in apoptotic signaling pathways. The substrate consists of the peptide sequence Val-Asp-Val-Ala-Asp (VDVAD) linked to 7-amino-4-trifluoromethylcoumarin (AFC). When cleaved by active caspase-2, AFC is released and emits a measurable fluorescent signal.

Q2: What are the recommended storage conditions for **Z-VDVAD-AFC** powder?

A2: To ensure long-term stability, the lyophilized **Z-VDVAD-AFC** powder should be stored at -20°C or -80°C, protected from light and moisture.

Q3: How should I reconstitute and store **Z-VDVAD-AFC**?

A3: **Z-VDVAD-AFC** is typically reconstituted in sterile, high-quality dimethyl sulfoxide (DMSO). For long-term storage, it is recommended to prepare a concentrated stock solution (e.g., 10 mM), aliquot it into single-use volumes to avoid repeated freeze-thaw cycles, and store at



-80°C for up to six months. For short-term storage, aliquots can be kept at -20°C for up to one month.

Q4: What are the excitation and emission wavelengths for the cleaved AFC fluorophore?

A4: The liberated AFC fluorophore has an excitation maximum of approximately 400 nm and an emission maximum of around 505 nm.[1]

Q5: Is **Z-VDVAD-AFC** specific to caspase-2?

A5: While the VDVAD sequence is a preferred cleavage site for caspase-2, there can be some cross-reactivity with other caspases, such as caspase-3.[2] It is advisable to use specific inhibitors or other complementary methods to confirm the primary contribution of caspase-2 activity in your experimental system.

Stability and Storage Conditions

Proper handling and storage of **Z-VDVAD-AFC** are crucial for obtaining reliable and reproducible experimental results. The following table summarizes the recommended conditions.

Form	Storage Temperature	Duration	Special Conditions
Lyophilized Powder	-20°C	Up to 1 year	Protect from light and moisture.
-80°C	> 1 year	Protect from light and moisture.	
Reconstituted in DMSO	-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Protect from light.
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Protect from light.	



Troubleshooting Guide

This guide addresses common issues encountered during caspase-2 assays using **Z-VDVAD-AFC**.

Problem	Potential Cause(s)	Recommended Solution(s)
Low or No Fluorescent Signal	- Inactive or degraded Z- VDVAD-AFC substrate Insufficient caspase-2 activity in the sample Incorrect filter settings on the fluorometer Inactive DTT in the reaction buffer.	- Use a fresh aliquot of Z-VDVAD-AFC Ensure proper induction of apoptosis to activate caspase-2 Verify excitation and emission wavelengths (Ex: 400 nm, Em: 505 nm) Prepare fresh reaction buffer with a new stock of DTT.
High Background Fluorescence	- Autohydrolysis of the Z- VDVAD-AFC substrate Contamination of reagents or samples Autofluorescence from the sample or plate.	- Prepare fresh substrate solution for each experiment Use high-purity reagents and sterile techniques Include a "no enzyme" control to measure background Use black microplates designed for fluorescence assays.
High Variability Between Replicates	- Inconsistent pipetting volumes Uneven cell seeding or lysis Temperature fluctuations during the assay.	- Use calibrated pipettes and ensure accurate dispensing Ensure uniform cell density and complete cell lysis Maintain a constant and optimal temperature (e.g., 37°C) during incubation.
Signal Plateaus Too Quickly	- Substrate concentration is limiting High caspase-2 activity in the sample.	- Increase the final concentration of Z-VDVAD-AFC Dilute the cell lysate to reduce the enzyme concentration.



Experimental Protocols Caspase-2 Activity Assay in Cell Lysates

This protocol provides a general guideline for measuring caspase-2 activity in cell lysates using **Z-VDVAD-AFC**.

Materials:

- Cells of interest
- · Apoptosis-inducing agent
- Cell Lysis Buffer (e.g., 50 mM HEPES, pH 7.4, 100 mM NaCl, 0.1% CHAPS, 1 mM EDTA, 10% glycerol)
- 2X Reaction Buffer (e.g., 100 mM HEPES, pH 7.4, 200 mM NaCl, 0.2% CHAPS, 2 mM EDTA, 20% glycerol)
- Dithiothreitol (DTT), 1 M stock
- Z-VDVAD-AFC, 10 mM stock in DMSO
- Black 96-well microplate

Procedure:

- Cell Culture and Treatment: Plate cells at an appropriate density and treat with an apoptosisinducing agent to activate caspase-2. Include an untreated control group.
- Cell Lysis:
 - Harvest cells by centrifugation.
 - Wash the cell pellet with ice-cold PBS.
 - Resuspend the cell pellet in ice-cold Cell Lysis Buffer (e.g., 50 μL per 1-5 x 10⁶ cells).[1]
 - Incubate on ice for 10-15 minutes.



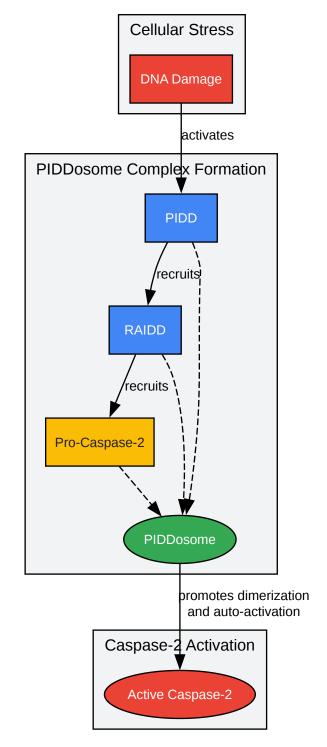
- Centrifuge at 10,000 x g for 5 minutes at 4°C.
- Collect the supernatant (cell lysate) for the assay.
- Assay Preparation:
 - Prepare the 2X Reaction Buffer with DTT immediately before use (final concentration of DTT should be 10 mM).[1]
 - In a black 96-well plate, add 50 μL of cell lysate to each well.
 - Add 50 μL of the 2X Reaction Buffer with DTT to each well.
- Substrate Addition and Incubation:
 - Add 5 μL of 1 mM Z-VDVAD-AFC stock solution to each well for a final concentration of 50 μM.[1]
 - Incubate the plate at 37°C for 1-2 hours, protected from light.
- Fluorescence Measurement:
 - Measure the fluorescence using a microplate reader with an excitation wavelength of 400 nm and an emission wavelength of 505 nm.[1]
 - The fold-increase in caspase-2 activity can be determined by comparing the fluorescence of the treated samples to the untreated control.

Visualizations Caspase-2 Activation Pathway

Caspase-2 is an initiator caspase that can be activated through the formation of a protein complex called the PIDDosome in response to cellular stress, such as DNA damage.[3][4]

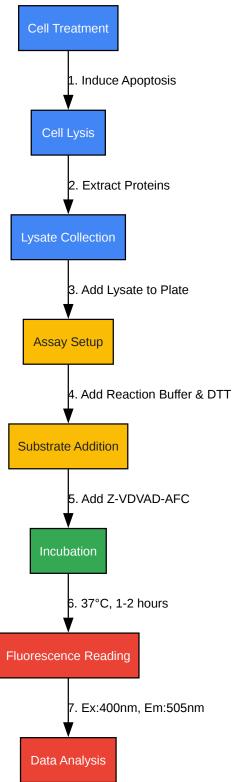


Caspase-2 Activation via the PIDDosome Pathway

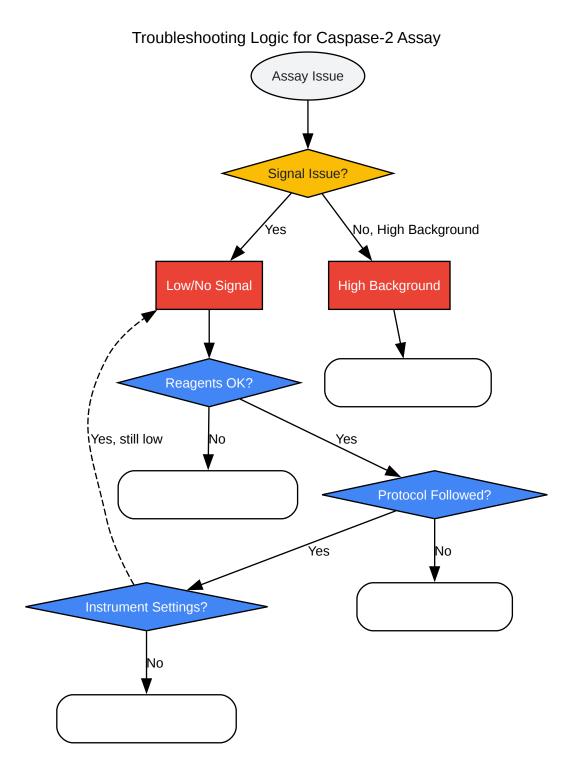




Workflow for a Fluorometric Caspase-2 Assay







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